

Harzianol K: A Technical Overview for Scientific Professionals

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For researchers, scientists, and drug development professionals, this document provides a concise yet in-depth guide to the harziane diterpenoid, **Harzianol K**. This guide details its chemical identity, physicochemical properties, and the experimental protocols for its isolation and characterization.

Chemical Identity and Properties

Harzianol K is a harziane-type diterpenoid, a class of natural products characterized by a complex tetracyclic 6-5-4-7 carbon skeleton[1]. As a relatively new addition to this family of compounds, a specific CAS (Chemical Abstracts Service) registry number for **Harzianol K** has not yet been assigned in the public domain. Similarly, a definitive IUPAC (International Union of Pure and Applied Chemistry) name is not readily available in the cited literature.

The fundamental chemical and physical properties of **Harzianol K** are summarized below.



Property	Value	Source
Molecular Formula	C20H28O3	[1]
Molecular Weight (HRESIMS)	m/z: 317.2115 [M + H] ⁺ (calculated for C ₂₀ H ₂₉ O ₃ , 317.2117)	[1]
Appearance	Colorless crystal	[1]
Optical Rotation	[α] ²⁵ D +64.1 (c 0.36, MeOH)	[1]
UV (MeOH)	λ_{max} (log ϵ) 252 (3.77) nm	[1]
ECD (0.12 mg/mL, MeOH)	λ_{max} ($\Delta\epsilon$) 245 (-36.7), 292 (+7.4), 351 (+10.6) nm	[1]
IR (KBr)	ν _{max} 3402, 2927, 1734, 1695, 1190, 1043 cm ⁻¹	[1]

Spectroscopic Data

The structural elucidation of **Harzianol K** was achieved through extensive spectroscopic analysis. The ^1H and ^{13}C NMR data, acquired in DMSO-d₆ at 600 and 150 MHz respectively, are presented below.

Table 1: ¹H NMR Spectroscopic Data for **Harzianol K**



Position	δΗ (ppm), mult. (J in Hz)
2	2.55, m
3α	1.83, m
Зβ	1.51, m
4α	1.70, m
4β	1.35, m
7	2.08, m
8	4.24, d (7.2)
8-OH	4.90, d (7.2)
11	2.80, d (12.6)
12α	1.95, m
12β	1.62, m
14	2.32, s
15	1.93, s
16	0.88, s
17	0.95, s
18	1.01, d (6.6)
19	1.43, s
20	1.12, s

Source:[1]

Table 2: 13C NMR Spectroscopic Data for Harzianol K



Position	δC (ppm)
1	212.0
2	52.3
3	31.9
4	36.2
5	58.1
6	141.2
7	42.6
8	72.4
9	134.1
10	202.9
11	54.3
12	34.0
13	60.9
14	28.1
15	21.6
16	26.2
17	23.4
18	16.0
19	24.5
20	20.8

Source:[1]

Experimental Protocols



Isolation of Harzianol K

Harzianol K was isolated from the marine-derived fungus Trichoderma sp. SCSIOW21[1]. The following workflow outlines the key steps in the isolation process.

Fig. 1: Experimental workflow for the isolation of **Harzianol K**.

Structure Elucidation

The planar structure and relative configuration of **Harzianol K** were determined using a combination of 1D and 2D NMR spectroscopy, including COSY, HSQC, and HMBC experiments[1]. The absolute configuration was established through X-ray crystallographic analysis and comparison of experimental and calculated electronic circular dichroism (ECD) curves[1].

Biological Activity

Preliminary studies have explored the potential anti-inflammatory effects of harziane diterpenoids. While **Harzianol K** itself was not highlighted for significant activity in the initial report, a related compound, Harzianol J, showed weak anti-inflammatory effects by inhibiting nitric oxide (NO) production[1]. Further investigation into the biological activities of **Harzianol K** and its derivatives is warranted.

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